

synthesis of Acetoximebenzoate from acetoxime and benzoic acid

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Compound of Interest

Compound Name: Acetoximebenzoate

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Synthesis of Acetoxime Benzoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis of Acetoxime Benzoate, an O-acyl oxime derivative, from acetoxime and benzoic acid. While a direct, one-pot acid-catalyzed esterification analogous to Fischer esterification is plausible, this document outlines two more robust and commonly employed strategies in organic synthesis for the acylation of oximes: a direct coupling method using a carbodiimide activating agent and a two-step method involving the conversion of benzoic acid to its more reactive acid chloride derivative. This guide includes detailed, hypothetical experimental protocols, tabulated quantitative data for easy comparison, and visualizations of the reaction pathways and experimental workflow to aid in the practical application of these synthetic methods.

Introduction

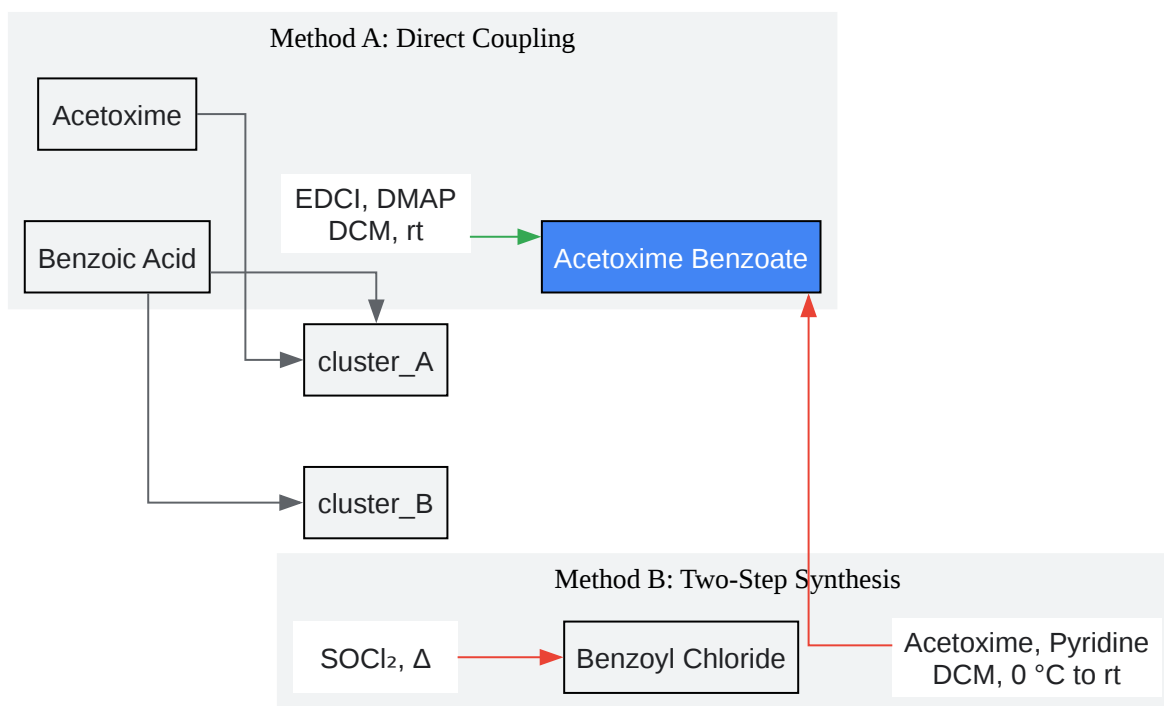
Acetoxime benzoate (CAS No. 942-89-2) is an organic compound with the molecular formula $C_{10}H_{11}NO_2$ and a molecular weight of 177.20 g/mol. [1][2][3][4] O-acyl oximes, such as Acetoxime Benzoate, are valuable intermediates in organic synthesis and have been studied for their potential biological activities.[5] The synthesis of these compounds typically involves

the formation of an ester linkage between the hydroxyl group of an oxime and a carboxylic acid. This guide explores two effective methods for the synthesis of Acetoxime Benzoate from commercially available starting materials, acetoxime and benzoic acid.

The first method detailed is a direct coupling reaction facilitated by 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI) and a catalytic amount of 4-(Dimethylamino)pyridine (DMAP). This approach is widely used for the formation of ester bonds under mild conditions. The second method involves the conversion of benzoic acid to the more reactive benzoyl chloride, which then readily reacts with acetoxime in the presence of a base to yield the desired product.

Proposed Synthetic Pathways

Two primary synthetic routes are proposed for the synthesis of Acetoxime Benzoate from acetoxime and benzoic acid.



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Figure 1: Proposed synthetic routes to Acetoxime Benzoate.

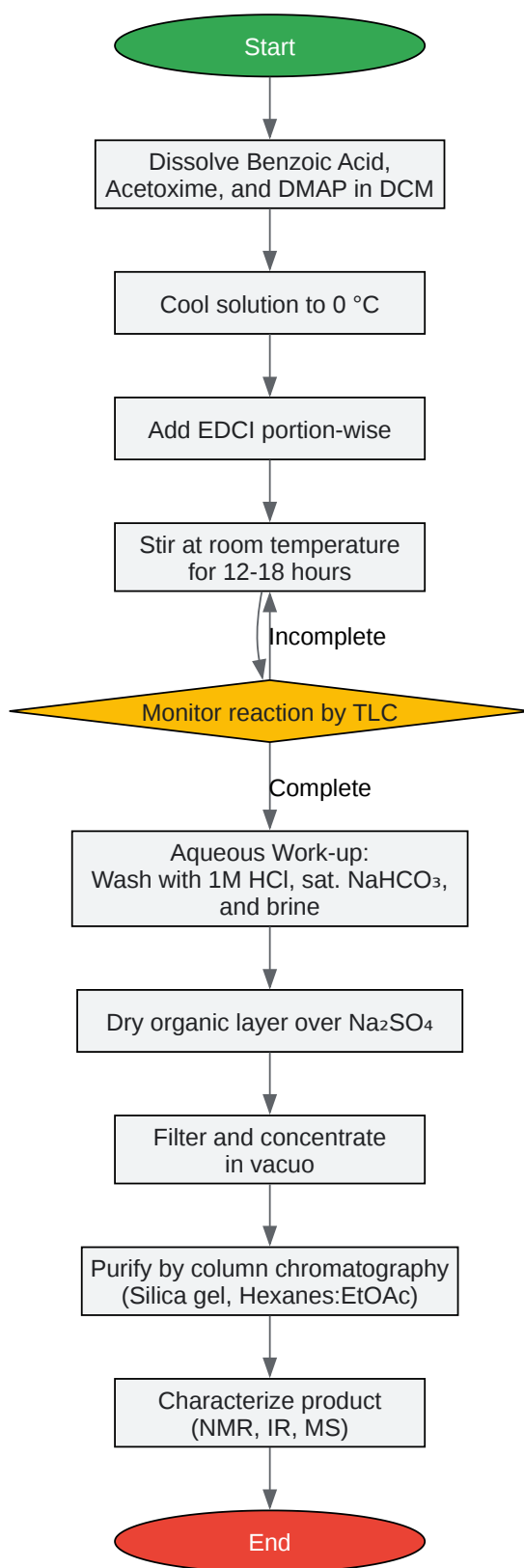
Experimental Protocols

The following are detailed, hypothetical experimental protocols for the synthesis of Acetoxime Benzoate.

Method A: Direct Coupling with EDCI/DMAP

This method is based on the activation of the carboxylic acid with a carbodiimide, followed by nucleophilic attack by the oxime.

Experimental Workflow:



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Figure 2: Experimental workflow for Method A.

Procedure:

- To a dry round-bottom flask equipped with a magnetic stir bar, add benzoic acid (1.0 eq), acetoxime (1.1 eq), and 4-(dimethylamino)pyridine (DMAP, 0.1 eq).
- Dissolve the solids in anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon).
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (EDCI, 1.2 eq) portion-wise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with DCM and transfer to a separatory funnel.
- Wash the organic layer sequentially with 1 M HCl, saturated aqueous NaHCO₃, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure Acetoxime Benzoate.

Method B: Two-Step Synthesis via Benzoyl Chloride

This classic method involves activating the carboxylic acid by converting it to an acid chloride, which is then reacted with the oxime.

Procedure:**Step 1: Synthesis of Benzoyl Chloride**

- Place benzoic acid (1.0 eq) in a round-bottom flask equipped with a reflux condenser and a gas outlet connected to a trap for acidic gases.

- Add thionyl chloride (SOCl_2 , 1.5 eq) to the flask.
- Heat the mixture to reflux for 1-2 hours, or until the evolution of HCl and SO_2 gas ceases.
- Allow the reaction mixture to cool to room temperature.
- Remove the excess thionyl chloride by distillation under reduced pressure to obtain crude benzoyl chloride, which can be used in the next step without further purification.

Step 2: Synthesis of Acetoxime Benzoate

- Dissolve acetoxime (1.1 eq) and pyridine (1.2 eq) in anhydrous dichloromethane (DCM) in a dry round-bottom flask under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Add the crude benzoyl chloride (1.0 eq) dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 2-4 hours.
- Monitor the reaction progress by TLC.
- Upon completion, perform an aqueous work-up as described in Method A (steps 7-9).
- Purify the crude product by flash column chromatography as described in Method A (step 10).

Data Presentation

The following tables summarize the quantitative data for the proposed syntheses of Acetoxime Benzoate.

Table 1: Reagent and Product Quantities

Compound	Molecular Weight (g/mol)	Molar Ratio (Method A)	Molar Ratio (Method B)
Benzoic Acid	122.12	1.0	1.0
Acetoxime	73.09	1.1	1.1
EDCI	191.70	1.2	-
DMAP	122.17	0.1	-
Thionyl Chloride	118.97	-	1.5
Pyridine	79.10	-	1.2
Acetoxime Benzoate	177.20	-	-

Table 2: Physical and Spectroscopic Data of Acetoxime Benzoate

Property	Value
CAS Number	942-89-2[1][2]
Molecular Formula	C ₁₀ H ₁₁ NO ₂ [1][3][4]
Molecular Weight	177.20 g/mol [1][3][4]
Appearance	White to light yellow powder or crystals.[4]
Melting Point	46-48 °C (literature)[6]
Boiling Point	120 °C / 1.5 mmHg[2]
Expected Spectroscopic Data	
¹ H NMR (CDCl ₃ , δ)	~8.1 (m, 2H, Ar-H), ~7.6 (m, 1H, Ar-H), ~7.5 (m, 2H, Ar-H), ~2.2 (s, 6H, 2 x CH ₃)
¹³ C NMR (CDCl ₃ , δ)	~164 (C=O), ~158 (C=N), ~133, ~130, ~129, ~128 (Ar-C), ~22, ~16 (CH ₃)
IR (KBr, cm ⁻¹)	~1750 (C=O stretch), ~1640 (C=N stretch), ~1240 (C-O stretch)

Safety Considerations

- Thionyl chloride is corrosive and reacts violently with water. It should be handled in a fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Pyridine is flammable and has a strong, unpleasant odor. It should be handled in a fume hood.
- EDCI is a skin and eye irritant.
- Dichloromethane is a volatile and potentially carcinogenic solvent. All manipulations should be performed in a well-ventilated fume hood.
- Standard laboratory safety practices should be followed at all times.

Conclusion

This technical guide has outlined two reliable and effective methods for the synthesis of Acetoxime Benzoate from acetoxime and benzoic acid. Method A, utilizing a direct coupling approach with EDCI and DMAP, offers mild reaction conditions and is suitable for a wide range of substrates. Method B, a two-step process via the formation of benzoyl chloride, is a more traditional and often high-yielding approach. The choice of method will depend on the specific requirements of the synthesis, including scale, available reagents, and desired purity. The provided experimental protocols and data tables serve as a valuable resource for researchers and scientists in the field of organic synthesis and drug development.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. Acetoxime Benzoate | CAS 942-89-2 | Chemical-Suppliers [chemical-suppliers.eu]

- 3. scbt.com [scbt.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Syntheses and anti-inflammatory activities of O-acyloximes. II - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. ACETOXIME BENZOATE | 137160-76-0 [amp.chemicalbook.com]
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